

GHS Classification of 4-Methyl-2-pentene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-2-pentene

Cat. No.: B213027

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling for **4-Methyl-2-pentene**. The information herein is compiled from publicly available safety data sheets and chemical databases. It is intended to provide researchers, scientists, and drug development professionals with the necessary information for the safe handling, storage, and use of this chemical.

GHS Classification Summary

4-Methyl-2-pentene is classified as a hazardous chemical under the GHS. The primary hazards are associated with its flammability and potential health effects upon contact or inhalation. The GHS classification is summarized in the table below.

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Acute Toxicity (Dermal)	4	H312: Harmful in contact with skin
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation

GHS Pictograms:



Signal Word: Danger

Precautionary Statements

The following precautionary statements are recommended for handling **4-Methyl-2-pentene**:

Type	Code	Precautionary Statement
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. [1]
P233		Keep container tightly closed. [1]
P240		Ground and bond container and receiving equipment. [1]
P241		Use explosion-proof electrical/ventilating/lighting equipment. [1]
P242		Use non-sparking tools. [1]
P243		Take action to prevent static discharges. [1]
P261		Avoid breathing dust/fume/gas/mist/vapours/sp ray. [1]
P271		Use only outdoors or in a well-ventilated area. [1]
P280		Wear protective gloves/protective clothing/eye protection/face protection. [1]
Response	P301+P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor. [2]
P331		Do NOT induce vomiting. [2]
P303+P361+P353		IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. [1]

P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [2]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2]	
P312	Call a POISON CENTER/doctor if you feel unwell.	
P332+P313	If skin irritation occurs: Get medical advice/attention. [2]	
P337+P313	If eye irritation persists: Get medical advice/attention.	
P362+P364	Take off contaminated clothing and wash it before reuse.	
P370+P378	In case of fire: Use dry chemical, carbon dioxide, water spray or alcohol-resistant foam to extinguish.	
Storage	P403+P235	Store in a well-ventilated place. Keep cool. [2]
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant. [3]

Physical and Chemical Properties

The following table summarizes key physical and chemical properties of **4-Methyl-2-pentene**.

Property	Value
Molecular Formula	C ₆ H ₁₂
Molecular Weight	84.16 g/mol
Appearance	Colorless liquid
Boiling Point	57-58 °C
Flash Point	-28 to -32 °C
Specific Gravity	~0.67
Solubility in Water	Insoluble

Experimental Protocols for GHS Classification

The GHS classification of a chemical is determined through a series of standardized experimental protocols. The following sections describe the methodologies, based on OECD Test Guidelines, that would be used to determine the hazards of a substance like **4-Methyl-2-pentene**.

Flammable Liquids (OECD TG 115)

The classification of a liquid as flammable is based on its flash point and initial boiling point.

- **Flash Point Determination:** The flash point is the lowest temperature at which a liquid gives off sufficient vapor to form an ignitable mixture with air. It is typically determined using a closed-cup apparatus (e.g., Pensky-Martens or Abel). The liquid is heated at a slow, constant rate, and an ignition source is periodically introduced into the vapor space. The temperature at which a flash is observed is recorded as the flash point.
- **Initial Boiling Point Determination:** The initial boiling point is the temperature at which the first bubble of vapor appears from the liquid as it is heated under standard pressure. This is determined using distillation apparatus according to methods such as OECD TG 103.

For **4-Methyl-2-pentene**, with a flash point below 23°C and an initial boiling point above 35°C, it falls into Category 2 for flammable liquids.

Acute Toxicity (OECD TG 401, 402, 403)

Acute toxicity testing determines the adverse effects occurring within a short time of administration of a single dose of a substance.

- Oral Toxicity (OECD TG 401): This test involves the administration of the substance by gavage to fasted animals (typically rats) in graduated doses. The animals are observed for up to 14 days for signs of toxicity and mortality. The LD50 (the dose causing death in 50% of the animals) is then calculated.
- Dermal Toxicity (OECD TG 402): The substance is applied to the shaved skin of animals (typically rats or rabbits) for 24 hours. The animals are observed for signs of toxicity and mortality over 14 days to determine the dermal LD50.
- Inhalation Toxicity (OECD TG 403): Animals (typically rats) are exposed to the substance as a vapor, mist, or dust in an inhalation chamber for a defined period (usually 4 hours). Observations for toxicity and mortality are made over 14 days to determine the LC50 (the concentration causing death in 50% of the animals).

While specific LD50/LC50 data for **4-Methyl-2-pentene** are not readily available, its classification as Category 4 for dermal and inhalation toxicity indicates that it is harmful through these routes of exposure.

Skin and Eye Irritation (OECD TG 404, 405)

These tests evaluate the potential of a substance to cause reversible or irreversible damage to the skin and eyes.

- Skin Irritation/Corrosion (OECD TG 404): A small amount of the substance is applied to a patch of shaved skin on an animal (typically a rabbit). The area is observed for signs of erythema (redness) and edema (swelling) at specified intervals over a period of up to 14 days. The severity of the reactions is scored to determine the irritation potential. The classification of **4-Methyl-2-pentene** as Category 2 indicates it causes skin irritation.
- Eye Irritation/Corrosion (OECD TG 405): A small amount of the substance is instilled into the conjunctival sac of one eye of an animal (typically a rabbit), with the other eye serving as a control. The eyes are examined for corneal opacity, iritis, and conjunctival redness and

chemosis (swelling) at specific intervals. The scores for these effects are used to classify the substance. The classification as Category 2A indicates that **4-Methyl-2-pentene** causes serious eye irritation.

Aspiration Hazard (Based on GHS criteria)

Aspiration is the entry of a liquid or solid chemical directly through the oral or nasal cavity, or indirectly from vomiting, into the trachea and lower respiratory system.

The classification for aspiration hazard is primarily based on human evidence and the physicochemical properties of the substance, particularly its kinematic viscosity. For hydrocarbons like **4-Methyl-2-pentene**, a kinematic viscosity of $\leq 20.5 \text{ mm}^2/\text{s}$ at 40°C is a key criterion for classification in Category 1. This indicates that the substance may be fatal if swallowed and enters the airways.

Specific Target Organ Toxicity – Single Exposure (STOT-SE) (OECD TG 407)

This hazard class covers specific, non-lethal target organ toxicity arising from a single exposure to a substance.

The determination of STOT-SE involves the evaluation of all available data, including human case reports and animal studies. In animal studies, such as a 28-day repeated dose study (OECD TG 407), evidence of significant functional or morphological changes in a specific organ system that are not secondary to other toxic effects would lead to classification. The classification of **4-Methyl-2-pentene** in Category 3 for respiratory tract irritation is based on evidence that a single exposure can cause transient irritation of the respiratory system.

Toxicity and Ecotoxicity Data

Quantitative toxicity and ecotoxicity data for **4-Methyl-2-pentene** are limited in publicly available literature. The tables below reflect the available information.

Toxicological Data

Endpoint	Species	Route	Value	Classification
Acute Oral Toxicity	Data not available	Oral	No data available	Not classified
Acute Dermal Toxicity	Data not available	Dermal	No data available	Category 4 (Harmful in contact with skin)
Acute Inhalation Toxicity	Data not available	Inhalation	No data available	Category 4 (Harmful if inhaled)
Skin Irritation	Rabbit	Dermal	Irritant	Category 2 (Causes skin irritation)
Eye Irritation	Rabbit	Ocular	Severe irritant	Category 2A (Causes serious eye irritation)

Ecotoxicity Data

Endpoint	Species	Duration	Value	Classification
Acute toxicity to fish	Data not available	-	No data available	Not classified
Acute toxicity to aquatic invertebrates	Data not available	-	No data available	Not classified
Toxicity to algae	Data not available	-	No data available	Not classified

Due to its insolubility in water, **4-Methyl-2-pentene** is not expected to pose a significant hazard to the aquatic environment through dissolution. However, spills should be prevented from entering waterways.

Visualized GHS Classification Workflow

The following diagram illustrates the general workflow for classifying a chemical according to the GHS.



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Caption: GHS classification workflow for a chemical substance.

Conclusion

4-Methyl-2-pentene is a highly flammable liquid that poses several health hazards, including aspiration toxicity, skin and eye irritation, and respiratory tract irritation. It is crucial that all personnel handling this substance are fully aware of its GHS classification and adhere to the recommended precautionary statements to ensure a safe working environment. While specific quantitative toxicity data is limited, the existing classifications warrant careful handling and the use of appropriate personal protective equipment. Further research into the toxicological and ecotoxicological properties of **4-Methyl-2-pentene** would be beneficial for a more comprehensive risk assessment.

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- To cite this document: BenchChem. [GHS Classification of 4-Methyl-2-pentene: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b213027#ghs-classification-for-4-methyl-2-pentene\]](https://www.benchchem.com/product/b213027#ghs-classification-for-4-methyl-2-pentene)

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